

# An In-depth Technical Guide to Tetraethylammonium Cyanide (CAS: 13435-20-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetraethylammonium cyanide*

Cat. No.: *B088703*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **tetraethylammonium cyanide** (TEAC), a versatile and highly reactive quaternary ammonium salt. With the CAS number 13435-20-6, this compound is a valuable reagent in organic synthesis, particularly as a nucleophilic cyanide source. This document consolidates essential information on its chemical and physical properties, detailed safety and handling protocols, and significant applications in synthetic chemistry. Special emphasis is placed on providing detailed experimental protocols for its key reactions and illustrating relevant biological and chemical pathways through diagrams. This guide is intended to be a critical resource for researchers, scientists, and professionals in drug development who utilize or are considering the use of **tetraethylammonium cyanide** in their work.

## Chemical and Physical Properties

**Tetraethylammonium cyanide** is an organic salt composed of a tetraethylammonium cation and a cyanide anion. It is typically a white to yellow, deliquescent solid that is soluble in polar organic solvents.[1] Its enhanced solubility in organic media, compared to inorganic cyanides, makes it a preferred reagent in many synthetic applications.[2]

Property	Value	Reference(s)
CAS Number	13435-20-6	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub>	[2][4]
Molecular Weight	156.27 g/mol	[2][4]
Appearance	White to yellow powder or yellow to yellow-brown sticky oil	[2][5]
Melting Point	250-254 °C (decomposes)	[1][3][6]
Solubility	Miscible with water; soluble in polar organic media	[1][5]
Purity (typical)	≥ 94-95% (NMR)	[2][6]
SMILES	CC--INVALID-LINK--(CC)CC. [C-]#N	[1][6]
InChI Key	PCZOZSATUTWXIC- UHFFFAOYSA-N	[1][6]

## Spectral Data

<sup>1</sup>H NMR (Nuclear Magnetic Resonance):

- Chemical Shift (δ): The proton NMR spectrum of the tetraethylammonium cation typically shows a quartet and a triplet.
  - CH<sub>2</sub> (quartet): ~3.4 ppm
  - CH<sub>3</sub> (triplet): ~1.4 ppm
- Coupling Constant (J): The coupling between the methylene and methyl protons is typically around 7 Hz.

IR (Infrared) Spectroscopy: The infrared spectrum of **tetraethylammonium cyanide** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm <sup>-1</sup> )	Assignment	Intensity
~2980	C-H stretch (aliphatic)	Strong
~2150	C≡N stretch (cyanide)	Strong
~1480	CH <sub>2</sub> bend	Medium
~1400	CH <sub>3</sub> bend	Medium

## Synthesis

**Tetraethylammonium cyanide** is most commonly prepared via an ion exchange reaction from tetraethylammonium bromide.[1] A general procedure involves passing a solution of tetraethylammonium bromide in a suitable solvent, such as anhydrous methanol, through an ion-exchange column loaded with cyanide ions.[7]




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*General workflow for the synthesis of **Tetraethylammonium Cyanide**.*

## Safety and Handling

**Tetraethylammonium cyanide** is a highly toxic compound and must be handled with extreme caution in a well-ventilated fume hood.[8][9] It is fatal if swallowed, inhaled, or absorbed through the skin.[4][5] Contact with acids liberates highly toxic hydrogen cyanide gas.[5] It is also very toxic to aquatic life with long-lasting effects.[4][5]

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)		Danger	H300, H310, H330: Fatal if swallowed, in contact with skin, or if inhaled.
Hazardous to the Aquatic Environment (Acute & Chronic)	環境	Danger	H410: Very toxic to aquatic life with long lasting effects.

## Personal Protective Equipment (PPE)

- Respiratory Protection: NIOSH-approved respirator with a cartridge for protection against organic vapors and particulates.[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[6]
- Eye Protection: Safety goggles and a face shield.[7]
- Skin and Body Protection: Lab coat, long pants, and closed-toe shoes.[9]

## Handling and Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Keep away from incompatible materials such as strong acids and oxidizing agents.[8][9]
- Avoid generating dust.[9]
- In case of a spill, contain the spillage and clean up using dry procedures. Do not use water for cleanup of large spills to avoid environmental contamination.[5]

## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4]

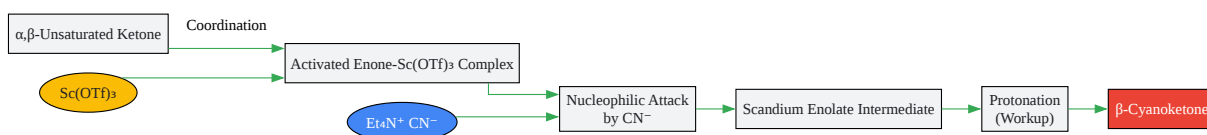
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]

## Applications in Organic Synthesis

**Tetraethylammonium cyanide** is a versatile reagent primarily used as a source of nucleophilic cyanide in a variety of organic transformations.[2][3][10] Its solubility in organic solvents provides a significant advantage over inorganic cyanide salts.[2]

### 1,4-Conjugate Addition to $\alpha,\beta$ -Unsaturated Carbonyl Compounds

One of the key applications of **tetraethylammonium cyanide** is in the 1,4-conjugate addition (Michael addition) of a cyanide group to  $\alpha,\beta$ -unsaturated ketones (enones).[10][11] This reaction is often catalyzed by a Lewis acid, such as scandium(III) triflate, to afford  $\beta$ -cyanoketones, which are valuable intermediates in the synthesis of various biologically active molecules.[10]



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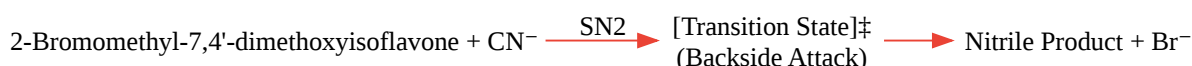
*Proposed mechanism for the  $\text{Sc}(\text{OTf})_3$ -catalyzed 1,4-addition of cyanide.*

Experimental Protocol: Scandium(III) Triflate-Catalyzed 1,4-Addition to Chalcones[10]

- To a solution of chalcone (1 mmol) in acetonitrile (10 mL), add **tetraethylammonium cyanide** (1.2 mmol).
- Stir the mixture for 10 minutes at room temperature.
- Add scandium(III) triflate (0.1 mmol) to the reaction mixture.
- Continue stirring at room temperature and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water (10 mL).
- Extract the product with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate mixture as the eluent to afford the corresponding  $\beta$ -cyanoketone.

## Synthesis of C-C-Bridged Bis-isoflavones

**Tetraethylammonium cyanide** is also employed in the synthesis of complex heterocyclic structures. For instance, it is used in the nucleophilic substitution reaction with 2-bromomethyl-7,4'-dimethoxyisoflavone to produce C-C-bridged bis-isoflavones, which are compounds of interest in medicinal chemistry.[5]



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*SN2 reaction of 2-bromomethyl-7,4'-dimethoxyisoflavone with cyanide.*

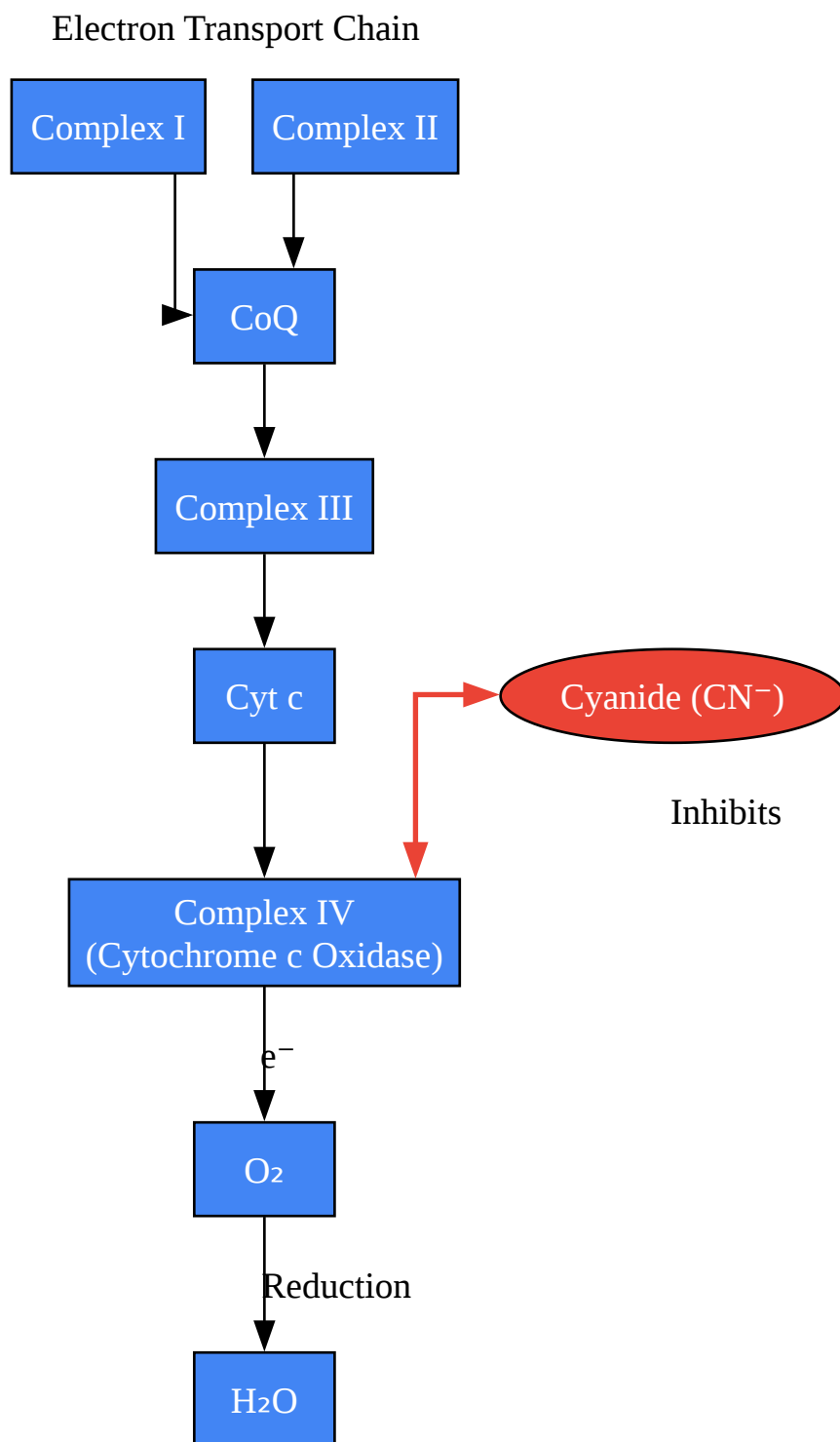
Experimental Protocol: Synthesis of 2-(Cyanomethyl)-7,4'-dimethoxyisoflavone (General procedure based on[5])

- Dissolve 2-bromomethyl-7,4'-dimethoxyisoflavone in a suitable polar aprotic solvent such as dimethylformamide (DMF).
- Add a slight excess of **tetraethylammonium cyanide** to the solution.
- Stir the reaction mixture at room temperature until the starting material is consumed, as monitored by TLC.
- Pour the reaction mixture into water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic extracts with water and brine, then dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to yield the desired 2-(cyanomethyl)-7,4'-dimethoxyisoflavone.

## Biological Effects and Signaling Pathways

The biological effects of **tetraethylammonium cyanide** are predominantly attributed to the cyanide anion. The tetraethylammonium cation is a known blocker of certain potassium channels, but the acute and severe toxicity of cyanide is the primary concern.

Cyanide is a potent inhibitor of cellular respiration. It binds to the ferric ( $\text{Fe}^{3+}$ ) ion in cytochrome c oxidase (Complex IV) of the mitochondrial electron transport chain, preventing the transfer of electrons to oxygen.<sup>[12]</sup> This inhibition halts aerobic respiration and ATP production, leading to cellular hypoxia and rapid cell death.

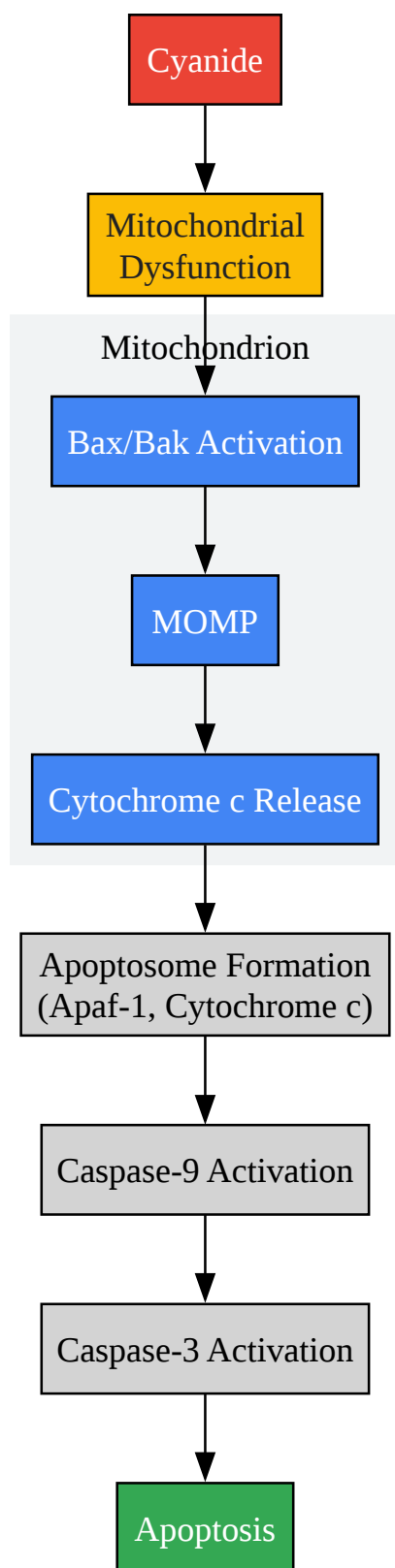


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*Inhibition of the Electron Transport Chain by Cyanide.*

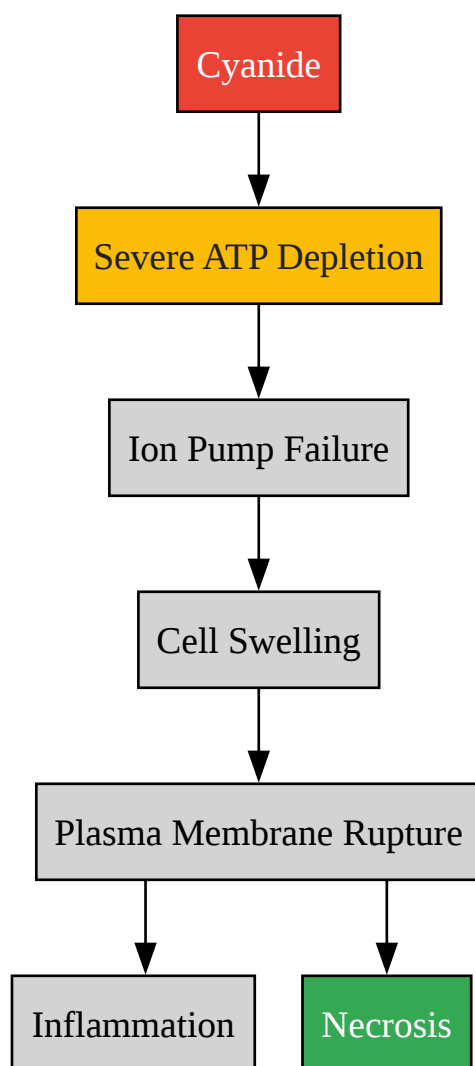
## Induction of Apoptosis and Necrosis

At high concentrations, the severe ATP depletion and cellular stress caused by cyanide poisoning can lead to necrotic cell death, characterized by cell swelling and lysis.<sup>[13]</sup> At lower, but still toxic concentrations, cyanide can trigger the intrinsic pathway of apoptosis. The mitochondrial dysfunction leads to the release of pro-apoptotic factors like cytochrome c into the cytosol, which activates the caspase cascade, ultimately leading to programmed cell death.



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*Mitochondrial-mediated apoptosis induced by cyanide.*



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*Necrotic pathway induced by high concentrations of cyanide.*

## Conclusion

**Tetraethylammonium cyanide** is a potent and versatile reagent with significant applications in organic synthesis. Its utility as a soluble cyanide source facilitates a range of important chemical transformations. However, its extreme toxicity necessitates stringent safety precautions and handling procedures. A thorough understanding of its properties, reactivity, and biological effects, as outlined in this guide, is paramount for its safe and effective use in research and development. This document serves as a foundational resource to aid scientists in harnessing the synthetic potential of **tetraethylammonium cyanide** while mitigating its inherent risks.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetraethylammonium Cyanide (CAS: 13435-20-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088703#tetraethylammonium-cyanide-cas-number-13435-20-6]

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